

# PU139 solubility in DMSO and cell culture media

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## Compound of Interest

Compound Name: PU139

Cat. No.: B1678330

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## PU139 Technical Support Center

This technical support guide provides detailed information on the solubility of **PU139** in DMSO and cell culture media, along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **PU139** stock solutions?

A1: The recommended solvent for **PU139** is dimethyl sulfoxide (DMSO). It is best to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the compound.[\[1\]](#)

Q2: I'm having trouble dissolving **PU139** in DMSO. What can I do?

A2: If you observe that **PU139** is not fully dissolving, you can try the following methods to aid dissolution:

- Warming: Gently warm the solution to 37°C or up to 60°C.[\[2\]](#)[\[3\]](#)
- Sonication: Use an ultrasonic bath to oscillate the solution for several minutes.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Vortexing: Mix the solution vigorously.[\[4\]](#) For optimal results, a combination of these methods, such as warming followed by sonication, can be effective.[\[3\]](#)[\[4\]](#)

Q3: My **PU139** solution precipitated after I diluted the DMSO stock in my aqueous cell culture medium. How can I resolve this?

A3: It is a common issue for compounds dissolved in a high concentration of an organic solvent to precipitate when diluted into an aqueous medium.[4] To redissolve the precipitate, you can vortex, sonicate, or gently warm the solution in a 37°C water bath.[4] Ensure the precipitate is completely redissolved before adding it to your cells. To prevent this, it is recommended to dilute the stock solution directly into the culture medium immediately before use.[5]

Q4: What is the maximum concentration of DMSO that is safe for my cells in culture?

A4: The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid toxicity. While tolerance is cell-line dependent, a final DMSO concentration above 0.5% is often toxic, and concentrations as high as 5% or 10% are cytotoxic to many cell types.[6][7] For sensitive cell lines or long-term experiments, it is advisable to keep the final DMSO concentration at or below 0.1%.[5][8] It is always best practice to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

## PU139 Solubility Data

The solubility of **PU139** can vary based on the specific batch and the purity of the solvent. The following table summarizes available data.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Conditions
DMSO	8 mg/mL	32.48 mM	Use fresh, moisture-free DMSO.[1]
DMSO	12.5 mg/mL	50.76 mM	Requires sonication and warming to 60°C. [3]
Cell Culture Media	Low Solubility	-	The compound has low solubility in aqueous media. Dilute from a concentrated DMSO stock immediately before use.[5]

## Experimental Protocols

### 1. Preparation of a Concentrated **PU139** Stock Solution in DMSO

This protocol describes how to prepare a 10 mM stock solution of **PU139** (Molecular Weight: 246.26 g/mol ).

- Materials: **PU139** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
  - Weigh out the desired amount of **PU139** powder. For example, to make 1 mL of a 10 mM stock, you would need 2.46 mg of **PU139**.
  - Add the appropriate volume of anhydrous DMSO.
  - To aid dissolution, gently warm the tube to 37°C and use a sonicator or vortex until the solid is completely dissolved.[\[4\]](#)
  - Aliquot the stock solution into smaller working volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[5\]](#)
  - Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[2\]](#)[\[3\]](#)

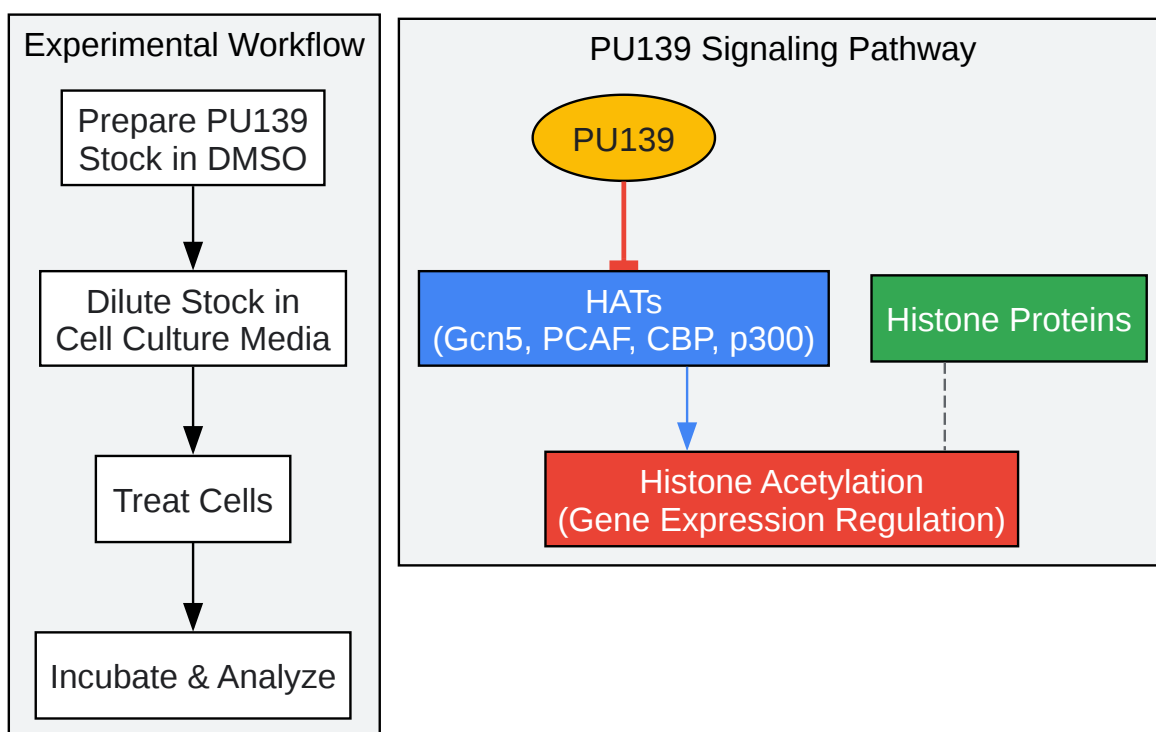
### 2. Preparation of Working Solutions in Cell Culture Media

- Materials: Concentrated **PU139** DMSO stock solution, pre-warmed cell culture medium.
- Procedure:
  - Thaw your **PU139** DMSO stock solution.
  - Calculate the volume of stock solution needed to achieve your desired final concentration in the cell culture medium. Ensure the final DMSO concentration remains in a non-toxic range (ideally  $\leq 0.1\%$ ).
  - Add the calculated volume of the DMSO stock solution directly to the pre-warmed cell culture medium immediately before adding it to the cells.[\[5\]](#)

- Mix thoroughly by gentle inversion or pipetting. If any precipitation occurs, briefly sonicate or warm the solution.[4]

## Signaling Pathway and Experimental Workflow

**PU139** is a potent pan-histone acetyltransferase (HAT) inhibitor. It blocks the activity of several key HATs, including Gcn5, PCAF, CBP, and p300, which are responsible for acetylating histone proteins. This inhibition prevents the transfer of acetyl groups to histones, a critical process in epigenetic regulation of gene expression.



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